

A Researcher's Guide to Verifying the Purity of Commercial Acid Yellow 199

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B15553251

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This guide provides a comprehensive framework for assessing the purity of commercially available **Acid Yellow 199** (C.I. 14205), a monoazo dye widely used in various research and industrial applications. Ensuring high purity is critical for the reproducibility and accuracy of experimental results. This document outlines key analytical methodologies, presents a comparative analysis with alternative dyes, and provides detailed experimental protocols for researchers to implement in their own laboratories.

Introduction to Acid Yellow 199 and the Importance of Purity

Acid Yellow 199, with the CAS number 70865-20-2, is synthesized via the diazotization of 4-(4-aminophenylamino)-3-nitrobenzenesulfonic acid and its subsequent coupling with m-cresol. [1][2] It is primarily used for dyeing materials like nylon and wool.[1][3] For scientific applications, particularly in biological and chemical research, the presence of impurities can lead to erroneous results. Potential impurities may include unreacted starting materials, isomers, by-products from side reactions, or degradation products. Therefore, robust analytical verification of dye purity is an essential first step in any research protocol involving its use.

Analytical Approaches for Purity Verification

Several analytical techniques are employed to determine the purity of azo dyes. The most common and effective methods include High-Performance Liquid Chromatography (HPLC), UV-Visible Spectroscopy, and Mass Spectrometry (MS).

- High-Performance Liquid Chromatography (HPLC): This is the benchmark method for separating the main dye component from its impurities.^[4] A reversed-phase HPLC system coupled with a Diode Array Detector (DAD) or a UV-Vis detector allows for the quantification of the dye and the detection of contaminants.^{[1][5]}
- UV-Visible (UV-Vis) Spectroscopy: This technique is useful for determining the dye's concentration and for preliminary quality checks by analyzing its spectral characteristics.^[6] ^[7] The wavelength of maximum absorbance (λ_{max}) is a key identifier, and any shifts may indicate the presence of impurities or degradation.
- Mass Spectrometry (MS): Often used in conjunction with HPLC (LC-MS), this method provides structural information and precise mass data, enabling the definitive identification of the primary dye molecule and its impurities.^{[8][9]}

Comparative Purity Analysis

The purity of a specific batch of **Acid Yellow 199** can be compared against a high-purity standard, other commercially available batches, or alternative dyes with similar applications. For this guide, we present a hypothetical comparison between three different lots of **Acid Yellow 199** and two alternative acid dyes, Acid Yellow 151 and Acid Orange 156.^[4]

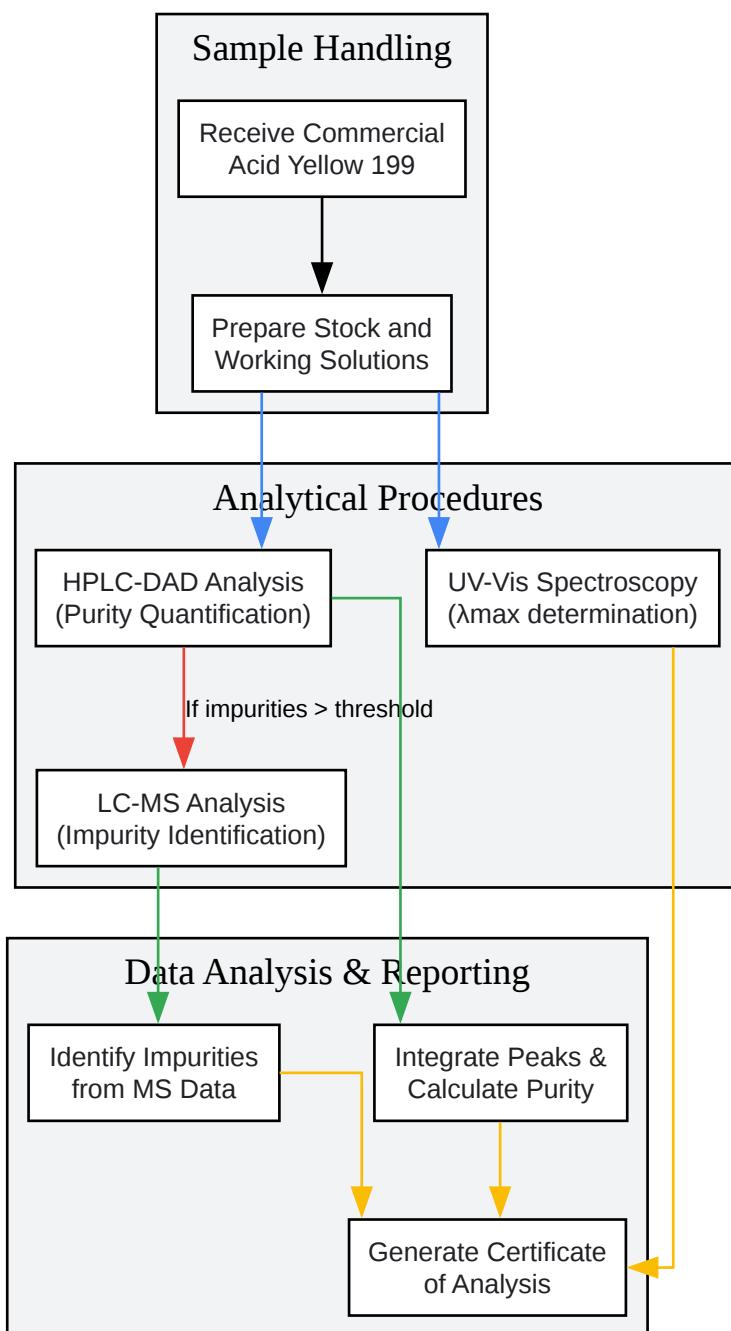
Table 1: Comparative Purity Analysis of Acid Dyes

Analyte	Lot/Supplier	Purity by HPLC (%)	λ_{max} (nm)	Key Impurities Detected (by LC-MS)
Acid Yellow 199	Lot A	98.5	435	Unreacted m-cresol, Isomeric by-product
Acid Yellow 199	Lot B	95.2	434	4-(4-Aminophenylamino)-3-nitrobenzenesulfonic acid
Acid Yellow 199	Lot C	91.8	438	Multiple unidentified peaks, degradation products
Acid Yellow 151	Supplier X	99.1	422	Minimal impurities detected
Acid Orange 156	Supplier Y	97.6	460	Starting amine precursor

Note: The data presented in this table is for illustrative purposes only and does not represent actual experimental results from a specific supplier.

Experimental Workflow for Purity Verification

A systematic workflow is crucial for the accurate assessment of a commercial dye. The following diagram illustrates the logical steps from receiving a sample to the final purity determination.



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